

Lansoprazole N-oxide: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Lansoprazole N-oxide*

CAS No.: *213476-12-1*

Cat. No.: *B194826*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **Lansoprazole N-oxide**, a significant impurity and potential metabolite of the proton pump inhibitor, Lansoprazole. This document outlines its chemical identity, synthesis, analytical characterization, and biological relevance, presenting key data in a structured format for scientific and research applications.

Core Chemical and Physical Data

Lansoprazole N-oxide, identified as a degradation product of Lansoprazole under acidic or basic stress conditions, possesses the following key identifiers and properties^[1].

Parameter	Value	Reference
CAS Number	213476-12-1	[1]
Molecular Formula	C16H14F3N3O3S	[1]
Molecular Weight	385.4 g/mol	[1]
IUPAC Name	2-[[[3-methyl-1-oxido-4-(2,2,2-trifluoroethoxy)pyridin-1-ium-2-yl]methylsulfinyl]-1H-benzimidazole	
Synonyms	Lansoprazole EP Impurity A	

Synthesis and Characterization

Lansoprazole N-oxide is synthesized through the oxidation of its thioether precursor. The process and subsequent characterization involve precise analytical techniques to ensure purity and structural confirmation.

Experimental Protocols

Synthesis of **Lansoprazole N-oxide**

This protocol is adapted from a published synthetic method[2].

- Starting Material: 2-[[[3-methyl-4-(2,2,2-trifluoroethoxy)-1-oxide-2-pyridyl]methyl]thio]-1H-benzimidazole.
- Oxidizing Agent: meta-Chloroperoxybenzoic acid (m-CPBA).
- Procedure:
 - Dissolve the starting material in a suitable solvent such as chloroform.
 - Cool the solution to a reduced temperature to control the reaction rate.
 - Slowly add a solution of m-CPBA in the same solvent to the reaction mixture.

- Monitor the reaction progress using an appropriate analytical technique (e.g., Thin Layer Chromatography or HPLC).
- Upon completion, quench any excess oxidizing agent.
- Purify the product using column chromatography or recrystallization to obtain **Lansoprazole N-oxide**.

Analytical Characterization

The structural confirmation and purity of **Lansoprazole N-oxide** are typically determined using a combination of the following spectroscopic and chromatographic methods:

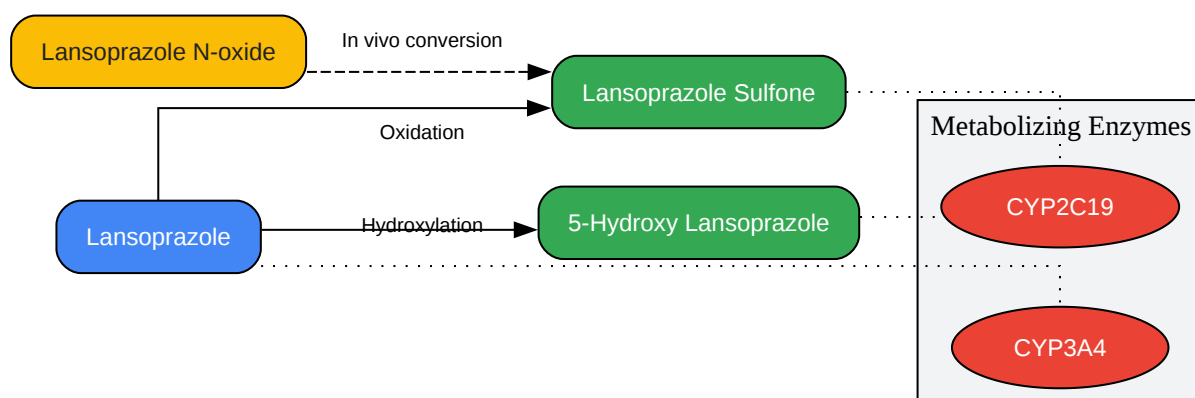
- High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography (UPLC): These techniques are employed to determine the purity of **Lansoprazole N-oxide** and to quantify its presence in drug formulations. A typical method would utilize a C18 column with a gradient elution of a buffered mobile phase and an organic solvent, with UV detection at an appropriate wavelength.
- Mass Spectrometry (MS) and High-Resolution Mass Spectrometry (HRMS): These methods are used to confirm the molecular weight and elemental composition of the synthesized compound.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are essential for elucidating the detailed molecular structure of **Lansoprazole N-oxide**.
- Infrared (IR) Spectroscopy: IR spectroscopy provides information about the functional groups present in the molecule.

Biological Significance and Metabolic Pathway

Lansoprazole N-oxide is not merely an impurity; it is also considered a prodrug that undergoes in vivo conversion to Lansoprazole sulfone. The metabolism of Lansoprazole and its derivatives primarily occurs in the liver, mediated by cytochrome P450 enzymes.

Metabolic Conversion Pathway

The metabolic transformation of Lansoprazole involves key oxidative enzymes. The pathway illustrates the conversion of Lansoprazole to its major metabolites, including the sulfone derivative. **Lansoprazole N-oxide** is hypothesized to enter this pathway, leading to the formation of Lansoprazole sulfone.

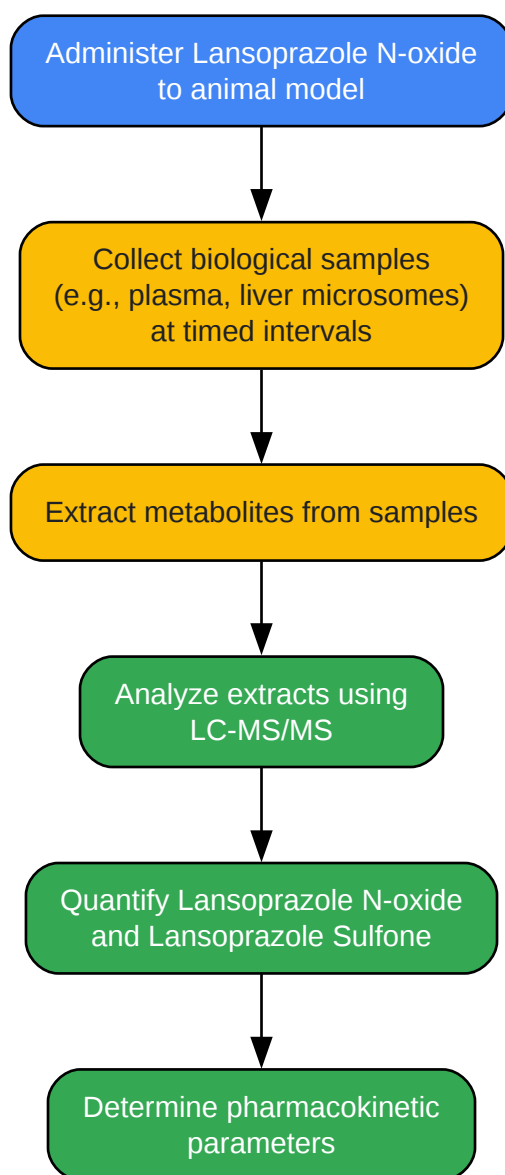


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Caption: Metabolic pathway of Lansoprazole.

Experimental Workflow for In Vivo Conversion Analysis

To investigate the conversion of **Lansoprazole N-oxide** to Lansoprazole sulfone, a typical experimental workflow would be as follows:



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Caption: Workflow for in vivo conversion study. Caption: Workflow for in vivo conversion study.

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References

- [1. caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- [2. tandfonline.com](https://www.tandfonline.com) [[tandfonline.com](https://www.tandfonline.com)]
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